

# Aranciamycin chemical structure and properties

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## Compound of Interest

Compound Name: Aranciamycin

Cat. No.: B8209599

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## Aranciamycin: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Aranciamycin** is a naturally occurring anthracycline antibiotic isolated from *Streptomyces* species.<sup>[1]</sup> This document provides a detailed overview of its chemical structure, physicochemical properties, and biological activities. It includes a summary of its discovery, methods for its isolation and characterization, and an exploration of its potential as an anticancer and antimicrobial agent. All quantitative data are presented in structured tables for comparative analysis. Furthermore, this guide outlines detailed experimental protocols for key biological assays and visualizes the proposed mechanisms of action through signaling pathway and workflow diagrams.

### Chemical Structure and Properties

**Aranciamycin** is a glycosidic anthracycline characterized by a tetracyclic aglycone linked to a deoxy sugar moiety.

### Chemical Structure

The chemical structure of **Aranciamycin** was elucidated through extensive spectroscopic analysis, including UV-Vis, IR, NMR (<sup>1</sup>H, <sup>13</sup>C, COSY, HSQC, HMBC), and mass spectrometry.

[2][3] The core structure consists of a naphthacenequinone chromophore, which is characteristic of the anthracycline class of compounds.

IUPAC Name: (2S,3S,4R)-4-[(2S,3R,4R,5R,6S)-4,5-dihydroxy-3-methoxy-6-methyloxan-2-yl]oxy-2,5,7-trihydroxy-3-methoxy-2-methyl-3,4-dihydrotetracene-1,6,11-trione

CAS Number: 72389-06-1

Molecular Formula: C<sub>27</sub>H<sub>28</sub>O<sub>12</sub>

Molecular Weight: 544.5 g/mol

## Physicochemical Properties

A summary of the known physicochemical properties of **Aranciamycin** and its analogue **Aranciamycin A** is presented in Table 1.

Table 1: Physicochemical Properties of **Aranciamycin** and **Aranciamycin A**

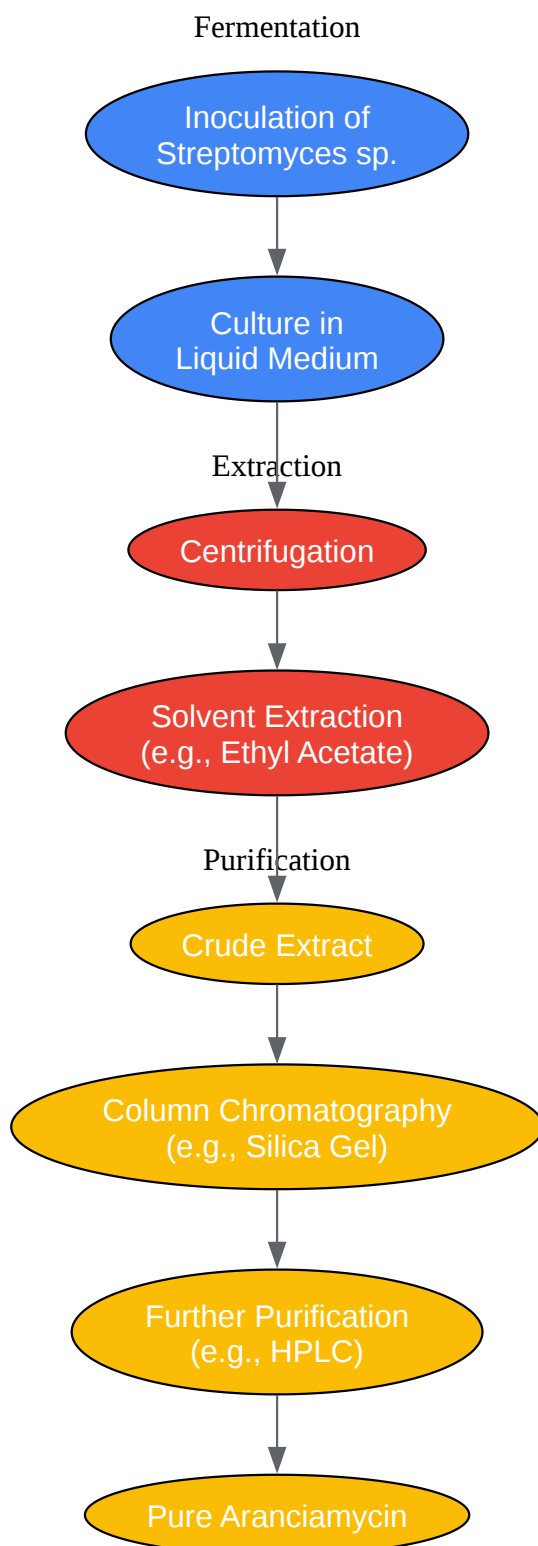
Property	Aranciamycin	Aranciamycin A	Reference(s)
Appearance	Orange-yellow solid	Orange solid	[4][5]
Solubility	Soluble in methanol, DMSO	Soluble in methanol, DMSO	[5]
UV-Vis λ <sub>max</sub> (nm)	Not Reported	226, 260, 433	Not Reported
Purity	Not Reported	>95% by HPLC	[5]
Long-term Storage	Not Reported	-20°C	[5]

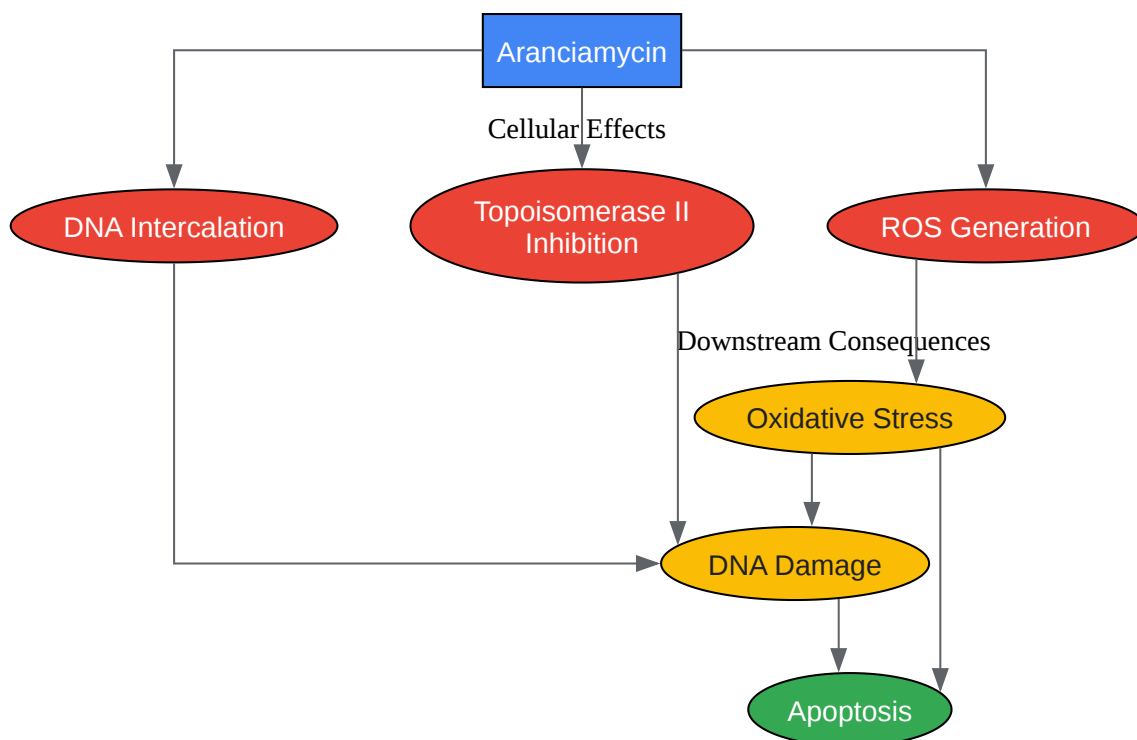
## Isolation and Purification

**Aranciamycin** is a secondary metabolite produced by certain strains of *Streptomyces*, notably *Streptomyces echinatus*. [4] The isolation and purification process is critical for obtaining a pure compound for structural elucidation and biological testing.

## Fermentation and Extraction Workflow

The general workflow for the isolation and purification of **Aranciamycin** from a *Streptomyces* culture is depicted below.





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